

Application Notes and Protocols: Molecular Docking Studies with Lanatoside C

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Compound of Interest		
Compound Name:	Lanatoside C	
Cat. No.:	B1674451	Get Quote

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These application notes provide a comprehensive overview of molecular docking studies involving the cardiac glycoside **Lanatoside C** and its interactions with various protein targets implicated in cancer and other diseases. This document includes a summary of quantitative binding data, detailed experimental protocols for in silico analysis, and visualizations of relevant signaling pathways and experimental workflows.

Data Presentation: Lanatoside C Binding Affinities

Molecular docking simulations have been employed to elucidate the binding interactions between **Lanatoside C** and several key protein targets. The following table summarizes the reported binding affinities and scores.

Target Protein	Docking Score (kcal/mol)	Scoring Method	Reference
STAT3	-10.1	Binding Affinity	[1]
AKT	High LibDock Score	LibDock	[2]
PI3K	High LibDock Score	LibDock	[2]
mTOR	High LibDock Score*	LibDock	[2]

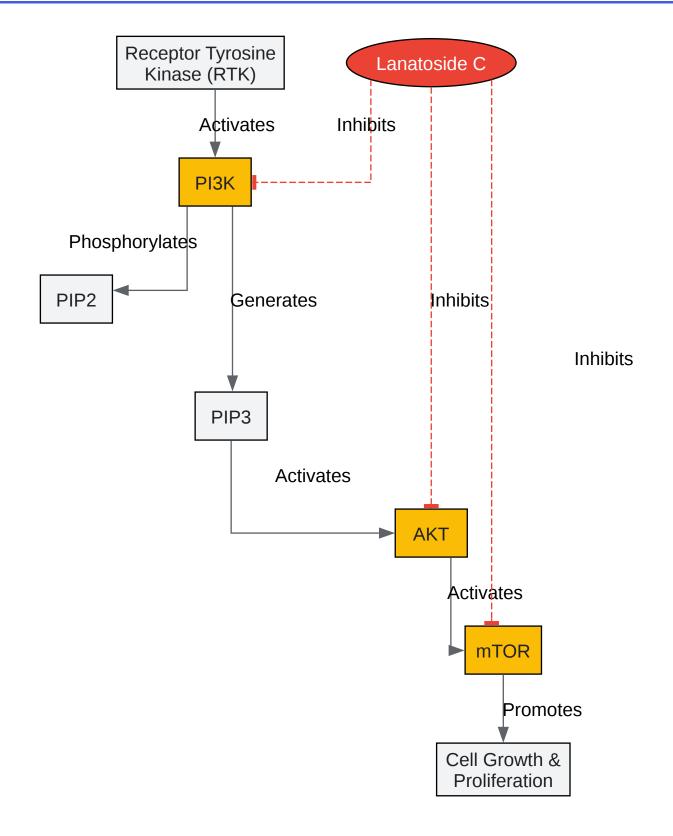


*Specific numerical values for the LibDock scores were not provided in the cited literature; however, the studies reported that **Lanatoside C** bound to these therapeutic proteins with the highest LibDock scores among the compounds tested.[2]

Signaling Pathways Modulated by Lanatoside C

Lanatoside C has been shown to modulate several critical signaling pathways involved in cell growth, proliferation, and survival.[3][4] Understanding these pathways is crucial for elucidating its mechanism of action as a potential therapeutic agent.

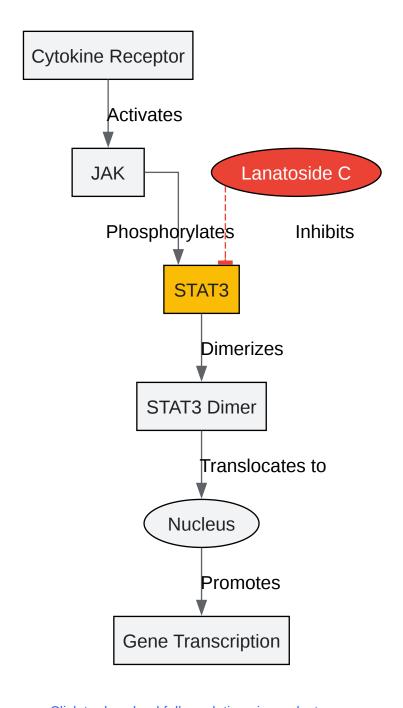




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PI3K/AKT/mTOR signaling pathway and inhibition by Lanatoside C.

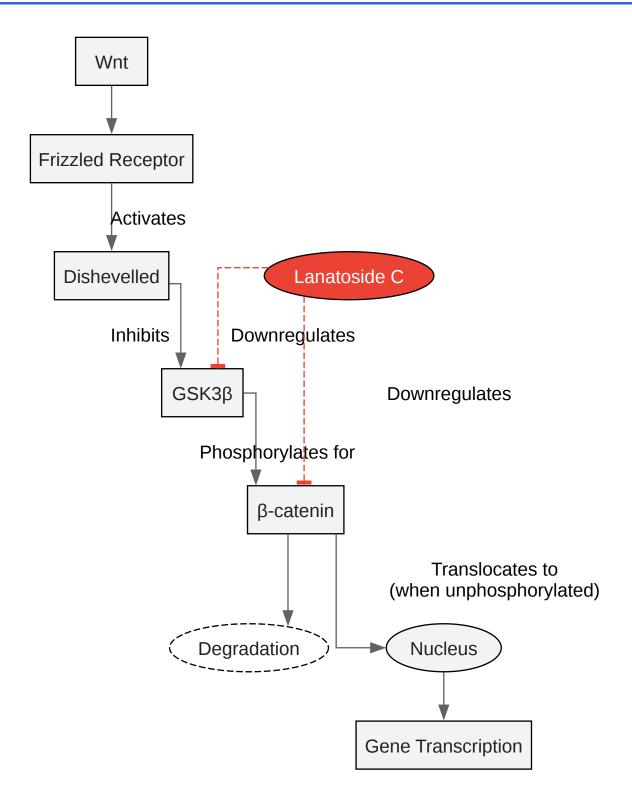




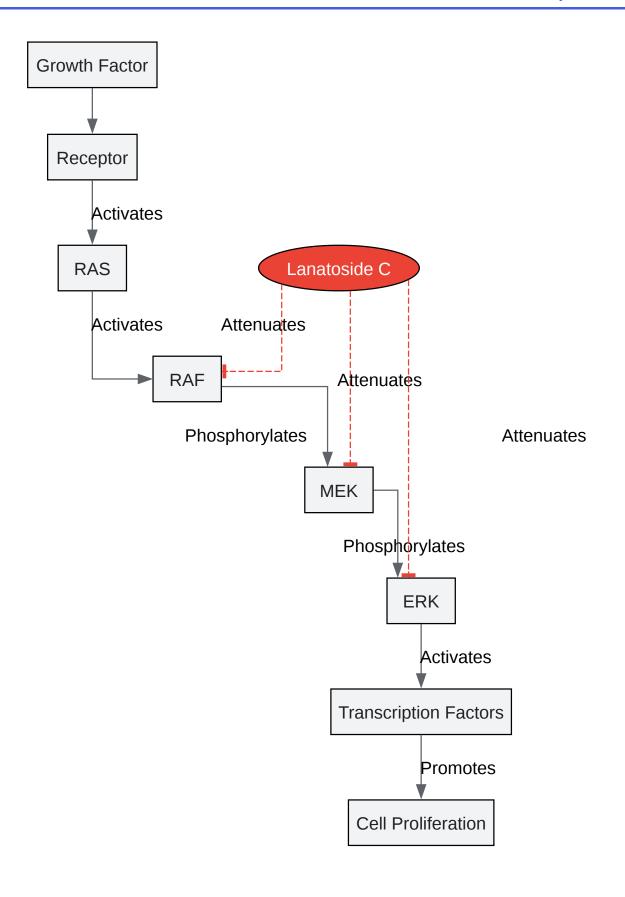
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JAK/STAT signaling pathway and inhibition of STAT3 by Lanatoside C.

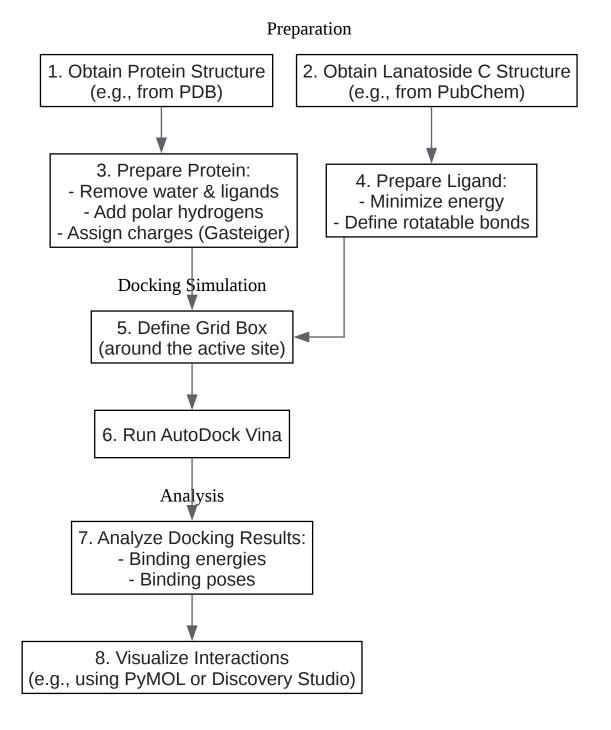












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References

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- 4. Lanatoside C, a cardiac glycoside, acts through protein kinase Cδ to cause apoptosis of human hepatocellular carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
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